

Centbuclidine vs lignocaine with adrenaline dental extraction

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Compound Focus: Centbuclidine

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Efficacy and Cardiovascular Parameter Comparison

Parameter	Centbuclidine (0.5%)	Lignocaine (2% with Adrenaline)	Statistical Significance & Notes
Onset of Action (seconds) 105.2 [1] [2] / 162.9 [3] 99.7 [1] [2] / 176.0 [3] p=0.647 (NS) in children [1] p=0.121 (NS) in adults [3] Duration of Action (minutes) 91.9 [1] [2] / 151.0 [3] 91.6 [1] [2] / 111.1 [3] p=0.931 (NS) in children [1] p=0.00 (Sig) in adults [3] Depth of Anesthesia (VAS Score 0) 82% [3] 83% [3] p=0.134 (NS) ; no significant difference in pain perception [3] Effect on Heart Rate Statistically significant drop at 10 and 30 mins ($p < 0.001$) [1] [2] Statistically significant increase [4] [5] Centbuclidine promotes cardiovascular stability; Lignocaine+Adrenaline causes adrenergic activation [4]			

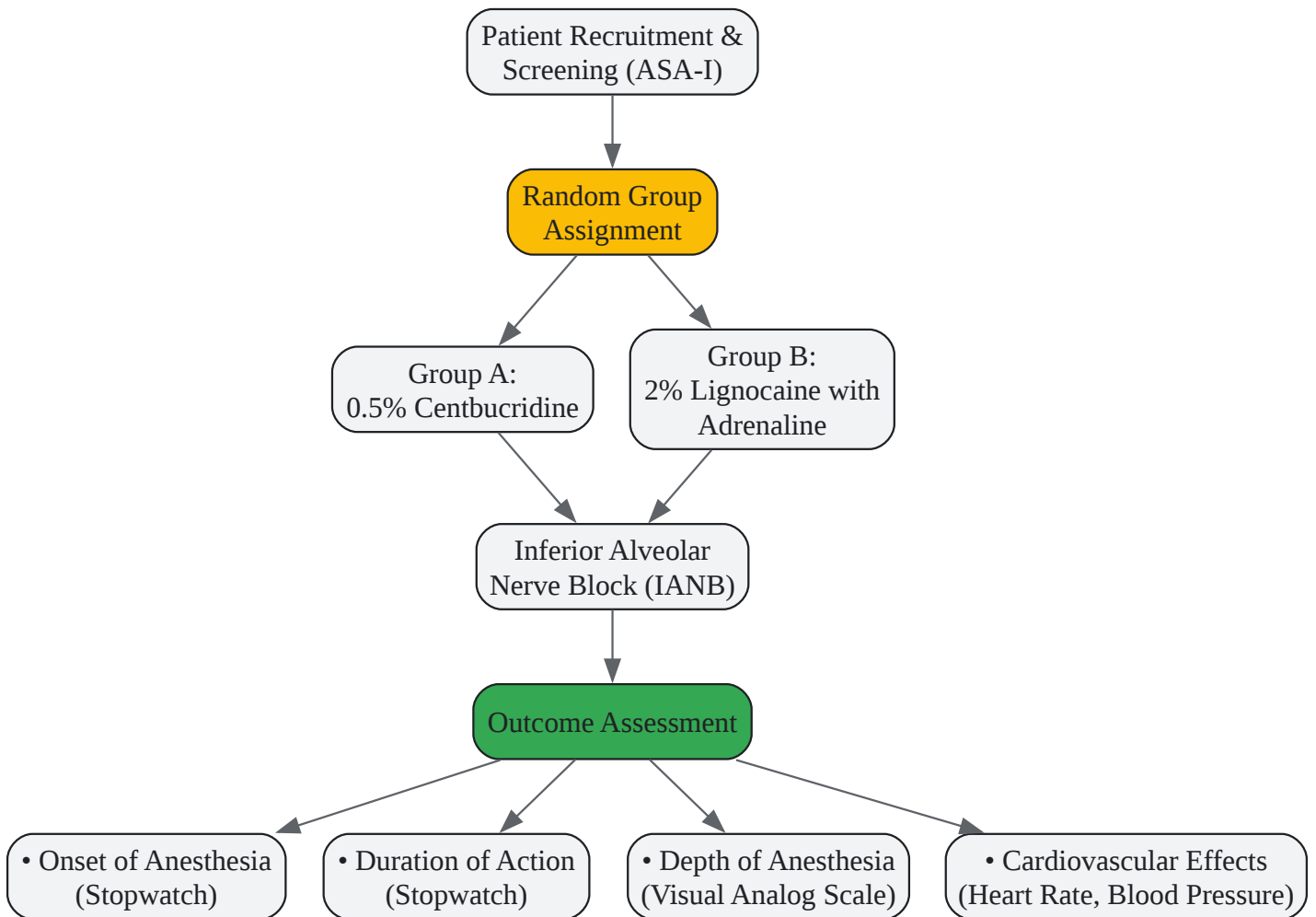
Experimental Protocols in Cited Studies

The data in the table above is derived from robust clinical trial methodologies. Here is a summary of the key experimental designs:

- **Study 1 (Children, 2020)** [1] [2]: A split-mouth, triple-blind, randomized controlled trial.

- **Participants:** 56 children aged 12-14 years requiring bilateral dental procedures.
 - **Intervention:** Each participant received both 0.5% **Centbuclidine** and 2% Lignocaine with adrenaline on opposite sides in a random order.
 - **Assessment:** Onset, duration, and depth of anesthesia were measured using a stopwatch and a pre-validated Visual Analog Scale (VAS). Pulse rate was monitored with a pulse oximeter.
- **Study 2 (Adults, 2011) [3]:** A double-blind randomized controlled trial.
 - **Participants:** 198 healthy adults (ASA-I) requiring lower molar extraction.
 - **Intervention:** Patients randomly received a single cartridge of either 0.5% **Centbuclidine** or 2% Lignocaine with adrenaline (1:200,000) via Inferior Alveolar Nerve Block.
 - **Assessment:** Onset and duration were measured subjectively and confirmed objectively via pinprick test. Depth of anesthesia was recorded using a VAS (0-5). Blood pressure and pulse were monitored at baseline, 10, 20, 30, and 60 minutes.

The workflow of a typical comparative clinical trial, as used in these studies, can be visualized as follows:



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Key Differentiating Factors for Researchers

Beyond the clinical data, several underlying factors are critical for drug development and application:

- **Chemical and Pharmacological Profile:** **Centbucridine** is a **quinoline derivative** and belongs to a novel, non-ester, non-amide class of local anesthetics [3] [6]. It is reported to be **4-5 times more potent** than Lignocaine and possesses inherent vasoconstrictor and antihistaminic properties, eliminating the need for added adrenaline [7]. Lignocaine, an amide anesthetic, causes vasodilation

and requires a vasoconstrictor like adrenaline to prolong its duration and reduce systemic absorption [8].

- **Cardiovascular Safety Profile:** This is the most significant differentiating factor. The adrenaline in Lignocaine formulations causes a well-documented **increase in heart rate and plasma adrenaline levels** [4] [5]. In contrast, **Centbucridine** demonstrates a **stable or slightly reduced heart rate**, making it a compelling alternative for patients with cardiovascular comorbidities (e.g., hypertension, ischemic heart disease) or thyroid disorders where adrenergic vasoconstrictors are contraindicated [1] [7] [5].
- **Research and Commercial Status:** Despite its invention in India decades ago and proven efficacy in medical fields like ophthalmology, **Centbucridine** has not been widely adopted in global dental practice [3] [7]. Lignocaine with adrenaline remains the "gold standard" due to its long track record, widespread availability, and extensive clinical data [8].

Conclusion and Research Implications

In summary, the experimental data indicates that **0.5% Centbucridine is statistically equivalent to 2% Lignocaine with adrenaline** in terms of anesthetic efficacy for dental extractions. The choice between them should be guided by patient-specific factors:

- **Centbucridine** is a **superior choice for patients with cardiovascular contraindications to adrenaline**. Its unique chemical structure and inherent vasoconstrictor property present a promising area for further research and drug development.
- **Lignocaine with Adrenaline** remains the **standard of care for healthy patients** due to its proven history and effectiveness.

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